

Application Note: 3-Hydroxyundecanedioic Acid as a Strategic Analytical Standard in Metabolic Profiling

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Compound of Interest

Compound Name: 3-Hydroxyundecanedioic acid

CAS No.: 103810-56-6

Cat. No.: B14341019

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Executive Summary

The accurate quantification of 3-hydroxydicarboxylic acids (3-OH-DCAs) in urine and plasma is the "gold standard" for diagnosing Long-chain 3-hydroxyacyl-CoA dehydrogenase (LCHAD) deficiency and other mitochondrial fatty acid beta-oxidation defects. While even-chain homologues (C6, C8, C10, C12, C14) are well-established disease biomarkers, **3-Hydroxyundecanedioic acid** (C11) serves a unique and critical role in modern mass spectrometry workflows.

This guide outlines the use of **3-Hydroxyundecanedioic acid** as a Non-Deuterated Internal Standard (IS) and Chromatographic Performance Calibrator. Due to its odd-chain length, it is biologically rare in standard mammalian metabolism (unlike the abundant even-chain markers), making it an ideal cost-effective alternative to isotopically labeled standards for normalizing recovery and retention time.

Chemical Identity & Properties

Property	Specification
Chemical Name	3-Hydroxyundecanedioic acid
Synonyms	3-Hydroxy-1,11-undecanedioic acid; 3-OH-C11-DCA
Molecular Formula	C ₁₁ H ₂₀ O ₅
Molecular Weight	232.27 g/mol
Monoisotopic Mass	232.1311 Da
pKa (Predicted)	~4.4 (COOH), ~4.8 (COOH)
Solubility	Soluble in Methanol, Ethanol, Acetonitrile; slightly soluble in water.
Stability	Stable at -20°C (Solid); Solutions stable for 1 week at 4°C.

Structural Significance

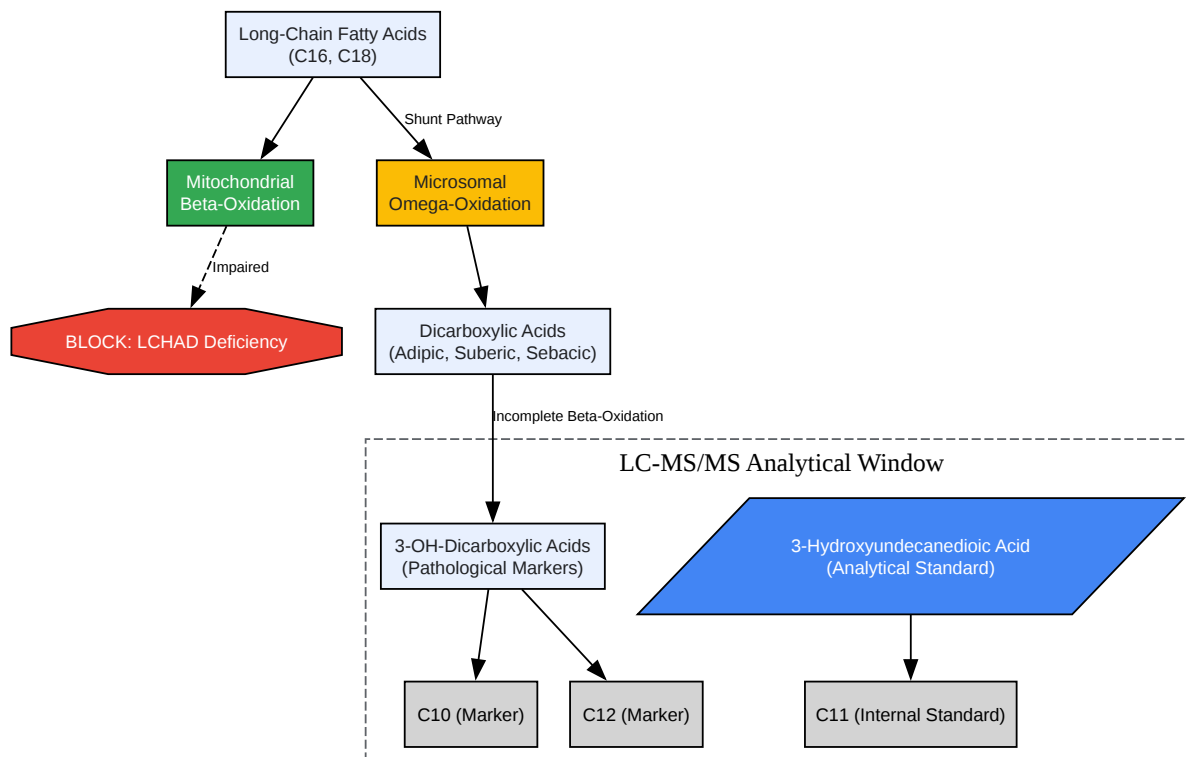
The compound consists of an 11-carbon backbone with carboxyl groups at both ends and a hydroxyl group at the beta-position (C3). In Reversed-Phase Chromatography (RPC), it elutes precisely between the major pathological markers 3-hydroxysebacic acid (C10) and 3-hydroxydodecanedioic acid (C12), making it a perfect "molecular ruler" for retention time indexing.

Biological Context & Mechanism[1][2]

To understand the utility of this standard, one must visualize the metabolic failure it helps detect. In LCHAD deficiency, long-chain fatty acids are only partially oxidized. They are diverted to the omega-oxidation pathway, creating dicarboxylic acids, which then undergo limited beta-oxidation from the ends, resulting in the accumulation of 3-hydroxydicarboxylic acids.[1][2]

Diagram 1: Metabolic Origin & Analytical Relevance

This diagram illustrates how 3-OH-DCAs are formed and where the C11 standard fits into the analytical window.



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Caption: Metabolic shunt pathway in LCHAD deficiency leading to 3-OH-DCA excretion. The C11 standard provides a unique reference point distinct from disease markers.

Analytical Protocol: LC-MS/MS Quantification

This protocol utilizes Negative Electrospray Ionization (ESI-) due to the acidic nature of the analyte.

Standard Preparation[5][6][7][8]

- Stock Solution (1 mg/mL): Dissolve 1 mg of **3-Hydroxyundecanedioic acid** in 1 mL of Methanol (LC-MS grade). Store at -20°C.
- Working Internal Standard (IS) Solution (10 µg/mL): Dilute the stock 1:100 in 50:50 Methanol:Water.
- Calibration Curve: Prepare a series of calibrators (0.1 – 50 µM) containing the target analytes (3-OH-C10, 3-OH-C12) and spike the C11 IS at a constant concentration (e.g., 5 µM) into each.

Sample Preparation (Urine)

Method: Dilute-and-Shoot (High Throughput) or Solid Phase Extraction (High Sensitivity).

Workflow A: Dilute-and-Shoot

- Thaw urine sample at room temperature. Vortex.
- Centrifuge at 12,000 x g for 5 minutes to remove particulates.
- Transfer 50 µL of supernatant to a vial.
- Add 450 µL of Working IS Solution (containing **3-Hydroxyundecanedioic acid**).
- Vortex and inject.

Workflow B: Solid Phase Extraction (SPE) - Recommended for Cleanliness Cartridge: Weak Anion Exchange (WAX)

- Condition: 1 mL Methanol -> 1 mL Water.
- Load: 100 µL Urine + 10 µL C11 IS + 200 µL Formic Acid (0.1%).
- Wash: 1 mL 2% Formic Acid -> 1 mL Methanol.
- Elute: 500 µL 5% Ammonium Hydroxide in Methanol.

- Dry down under Nitrogen and reconstitute in Mobile Phase A.

LC-MS/MS Conditions

Chromatography:

- Column: C18 Reversed-Phase (e.g., Waters HSS T3 or Agilent Zorbax SB-C18), 2.1 x 100 mm, 1.8 μ m. Note: High aqueous stability is required to retain polar DCAs.
- Mobile Phase A: 0.1% Formic Acid in Water.[\[3\]](#)
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient:
 - 0-1 min: 5% B
 - 1-8 min: 5% -> 95% B
 - 8-10 min: 95% B
 - 10.1 min: 5% B (Re-equilibration)

Mass Spectrometry (MRM Parameters):

- Ionization: ESI Negative Mode.
- Source Temp: 350°C.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Type
3-OH-Sebacic (C10)	217.1	173.1 (M-CO ₂)	15	Target
3-OH-Undecanedioic (C11)	231.1	187.1 (M-CO ₂)	15	Int. Std.
3-OH-Undecanedioic (C11)	231.1	213.1 (M-H ₂ O)	12	Qualifier
3-OH-Dodecanedioic (C12)	245.2	201.2 (M-CO ₂)	16	Target

Experimental Workflow Diagram



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Caption: Step-by-step analytical workflow using **3-Hydroxyundecanedioic acid** for normalization.

Validation & Performance Metrics

When validating this method, the following criteria confirm the suitability of **3-Hydroxyundecanedioic acid** as a standard:

- Resolution (Rs): The C11 peak must be baseline resolved ($R_s > 1.5$) from the C10 and C12 peaks. This confirms that the "odd-chain" spacer is functioning correctly and not interfering with disease markers.

- Matrix Effects: As an IS, C11 should exhibit ion suppression/enhancement profiles similar to C10 and C12.
 - Acceptance: Matrix Factor normalized by IS should be between 0.85 and 1.15.
- Linearity: The response ratio (Analyte Area / C11 Area) should be linear () across the physiological range (0.5 – 100 µmol/L).

Troubleshooting Guide

- Issue: C11 Peak Splitting.
 - Cause: pH mismatch between sample and mobile phase.
 - Solution: Ensure sample is acidified (pH < 3) before injection to match the mobile phase.
- Issue: High Background for C11.
 - Cause: Rare metabolic condition (e.g., odd-chain fatty acid oxidation defect) or dietary interference.
 - Solution: Run a "blank" urine without IS spike to verify endogenous levels. If high, switch to a deuterated standard (though C11 is usually negligible).

References

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